

Oganesson Production Technical Support Center

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Compound of Interest

Compound Name: CM-118

Cat. No.: B606736

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Disclaimer: The concept of "Oganesson solutions" is presently in the realm of theoretical science. Oganesson (Og), element 118, is a synthetic, superheavy element with an extremely short half-life of less than a millisecond.^{[1][2][3][4]} To date, only a handful of Oganesson atoms have ever been produced and detected.^{[1][5]} Consequently, it is not possible to create a solution of Oganesson with current technology. This technical support guide addresses the challenges and troubleshooting related to the synthesis of individual Oganesson atoms in particle accelerator experiments.

Frequently Asked Questions (FAQs)

Q1: Why is the production rate of Oganesson atoms so low?

A1: The low production rate is due to an extremely small fusion reaction probability, also known as a low cross-section.^{[1][6]} The synthesis of Oganesson requires the fusion of two lighter nuclei, a process that is highly inefficient. For the reaction involving a Californium-249 target and a Calcium-48 beam, the cross-section is only about 0.3 to 0.6 picobarns.^{[1][6]} This incredibly low probability means that a massive number of projectile ions must be fired at the target over a long period to produce even a single atom.^{[1][2][3]}

Q2: What is the most successful method for synthesizing Oganesson to date?

A2: The only confirmed method of Oganesson synthesis is through the nuclear fusion reaction of Calcium-48 ions with a Californium-249 target.^{[2][3][7][8]} This process is conducted in a

heavy ion accelerator or cyclotron, where the Calcium-48 beam is accelerated to a specific high energy (around 245 MeV) and directed at the Californium target.[9][10]

Q3: How many atoms of Oganesson have been successfully synthesized?

A3: As of recent reports, only five atoms of the isotope Oganesson-294 have been successfully produced and identified.[1][5]

Q4: What are the primary decay products of Oganesson-294?

A4: Oganesson-294 decays into Livermorium-290 (^{290}Lv) through alpha decay.[3][4] This decay is a key part of the identification process, as the subsequent decay chain can be traced to known isotopes.

Q5: Are there alternative reactions being explored for Oganesson synthesis?

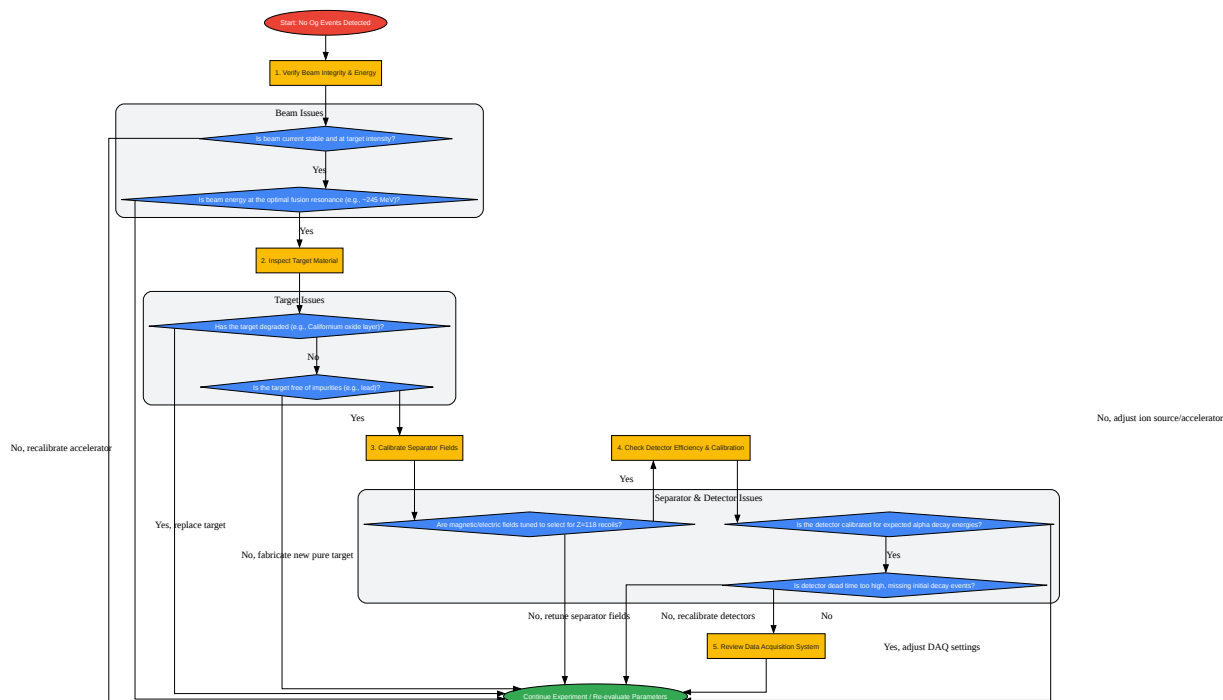
A5: Yes, researchers have explored other potential reactions. An early, unconfirmed claim involved fusing lead with krypton.[1][6] More recently, to push beyond element 118, scientists are investigating the use of different projectile beams, such as Titanium-50, as alternatives to Calcium-48 for creating superheavy elements.[11]

Troubleshooting Guide for Oganesson Synthesis Experiments

This guide addresses potential issues that can lead to a null or lower-than-expected detection rate for Oganesson atoms.

Problem: No Oganesson decay chains detected after a long experimental run.

Below is a troubleshooting flowchart to diagnose potential issues in the synthesis experiment.



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Caption: Troubleshooting flowchart for Oganesson synthesis experiments.

Quantitative Production Data

The production of Oganesson is characterized by extremely low yields. The table below summarizes the key quantitative data from the successful synthesis experiments.

Parameter	Value	Reference
Reaction	$^{249}\text{Cf} + ^{48}\text{Ca} \rightarrow ^{294}\text{Og} + 3\text{n}$	[2][3]
Projectile Ion	Calcium-48 (^{48}Ca)	[2]
Target Isotope	Californium-249 (^{249}Cf)	[2]
Beam Energy	~245 MeV	[10]
Fusion Cross Section	~0.3–0.6 picobarns (pb)	[1][6]
Total Beam Dose (2002-2005)	> 4.0×10^{19} Calcium ions	[2][3]
Total Experiment Time (2002-2005)	> 3380 hours	[2][3]
Number of Atoms Detected	3 (initial confirmed reports)	[3][4]
Half-life of ^{294}Og	~0.7 - 0.89 milliseconds	[1][2][3]

Experimental Protocols

Protocol: Synthesis of Oganesson-294

This protocol provides a generalized methodology based on the successful experiments conducted at the Joint Institute for Nuclear Research (JINR).

1. Ion Source and Acceleration:

- Generate a beam of Calcium-48 (^{48}Ca) ions.
- Inject the ions into a heavy-ion cyclotron.
- Accelerate the ^{48}Ca ions to a target energy of approximately 245 MeV.[10]

2. Target Preparation:

- Prepare a rotating target consisting of a thin layer of Californium-249 oxide ($^{249}\text{Cf}_2\text{O}_3$) deposited on a titanium foil.[2] The rotation helps to dissipate heat and prolong target life under intense ion bombardment.

3. Bombardment:

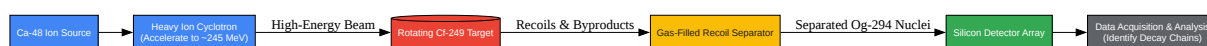
- Direct the accelerated ^{48}Ca beam onto the rotating ^{249}Cf target.
- The bombardment must be sustained for long periods, often spanning several months, to accumulate a sufficient beam dose to overcome the low reaction cross-section.[1][6]

4. Separation and Detection:

- The products of the nuclear reaction, including the desired ^{294}Og atoms, recoil from the target.
- Use a gas-filled recoil separator to physically separate the superheavy ^{294}Og nuclei from the unreacted beam ions and other lighter reaction byproducts based on their differing magnetic rigidity.
- Implant the separated recoils into a position-sensitive silicon detector.

5. Data Acquisition and Analysis:

- Monitor the silicon detector for characteristic alpha decay sequences.
- The identification of ^{294}Og is made by observing its alpha decay to ^{290}Lv , followed by the subsequent known decay chain of Livermorium, Flerovium, and so on.
- The position and time correlation of these decay events provides the evidence for the synthesis of a new element.



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Caption: General experimental workflow for the synthesis of Oganesson.

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